

Cerberic Acid B (CAS No. 1309362-77-3): A Technical Overview

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Compound of Interest

Compound Name: Cerberic acid B

Cat. No.: B8023214

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Introduction

Cerberic acid B, identified by the CAS number 1309362-77-3, is a naturally occurring phenylpropionic acid derivative.[1][2] This compound has been isolated from the bark of *Cerbera manghas*, a plant species belonging to the Apocynaceae family, which is known for its diverse phytochemical constituents and traditional medicinal uses.[1][3][4] While research on *Cerbera manghas* has revealed a range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects, specific in-depth studies on **Cerberic acid B** are limited.[3][4][5][6][7][8] This guide provides a comprehensive summary of the currently available technical information on **Cerberic acid B**.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Cerberic acid B** are summarized below. This data is essential for its handling, formulation, and analysis in a research setting.

Property	Value	Reference
CAS Number	1309362-77-3	
Molecular Formula	C ₁₀ H ₁₀ O ₅	
Molecular Weight	210.18 g/mol	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	

Biological Activity and Therapeutic Potential

While specific quantitative data on the biological activity of **Cerberic acid B** is not extensively documented in publicly available literature, the plant from which it is derived, *Cerbera manghas*, has been the subject of various pharmacological studies. The extracts of *Cerbera manghas* have demonstrated several promising biological activities, suggesting potential therapeutic avenues for its constituent compounds, including **Cerberic acid B**.

Cytotoxic Activity of Related Compounds

A study on the phenylpropionic acid derivatives from the bark of *Cerbera manghas* reported the isolation of both Cerberic acid A and **Cerberic acid B**.^[1] While this study established the structure of **Cerberic acid B**, it only provided quantitative data for the cytotoxic activity of Cerberic acid A. The IC₅₀ values for Cerberic acid A against several human cancer cell lines were reported as follows:

Cell Line	IC ₅₀ (µg/mL)
HepG2 (Hepatocellular carcinoma)	44.7
MCF-7 (Breast adenocarcinoma)	52.3
HeLa (Cervical cancer)	48.7

It is important to note that these values pertain to Cerberic acid A, and similar quantitative data for **Cerberic acid B** is not available in the cited literature.

Potential Anti-inflammatory and Antimicrobial Properties

Extracts from *Cerbera manghas* have been reported to possess anti-inflammatory and antibacterial properties.[3][4][6][7] For instance, a methanol extract of *Cerbera manghas* has been shown to exert anti-inflammatory effects by targeting the c-Jun N-terminal kinase (JNK) in the AP-1 signaling pathway.[9] Furthermore, various extracts of the plant have shown activity against both Gram-positive and Gram-negative bacteria.[3] However, the specific contribution of **Cerberic acid B** to these observed activities has not been elucidated, and no Minimum Inhibitory Concentration (MIC) or other quantitative antimicrobial data for the pure compound has been published.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways directly modulated by **Cerberic acid B**. The reference to the JNK and AP-1 pathways is associated with a crude methanol extract of *Cerbera manghas* and not the isolated **Cerberic acid B**.^[9]

Due to the lack of data on specific signaling pathways affected by **Cerberic acid B**, a corresponding diagram cannot be generated at this time.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Cerberic acid B** are not extensively described in the available literature. The primary source mentioning its isolation provides a general description of the spectroscopic methods used for structure elucidation (IR, ESI-FT-ICR-MS, 1D and 2D NMR) but does not offer a step-by-step protocol for its extraction and purification or for the bioassays performed on its sister compound, Cerberic acid A.^[1]

As a result of the limited information, a diagrammatic representation of an experimental workflow for **Cerberic acid B** cannot be provided.

Future Research Directions

The existing data on **Cerberic acid B** is sparse, presenting a clear opportunity for further research. Key areas for future investigation include:

- Isolation and Purification: Development and publication of a detailed, reproducible protocol for the isolation and purification of **Cerberic acid B** in sufficient quantities for comprehensive biological testing.
- Quantitative Biological Evaluation: Systematic screening of **Cerberic acid B** for its anti-inflammatory, antimicrobial, and cytotoxic activities, including the determination of IC₅₀ and MIC values against a range of relevant cell lines and microbial strains.
- Mechanism of Action Studies: Investigation into the specific molecular targets and signaling pathways modulated by **Cerberic acid B** to understand its mechanism of action.
- In Vivo Studies: Following promising in vitro results, conducting animal studies to evaluate the efficacy and safety of **Cerberic acid B** in relevant disease models.

Conclusion

Cerberic acid B is a natural product with a defined chemical structure that has been isolated from *Cerbera manghas*. While the general biological activities of its source plant suggest potential pharmacological relevance, there is a significant lack of specific data for **Cerberic acid B** itself. This technical guide summarizes the current state of knowledge and highlights the critical need for further research to unlock the potential of this compound for researchers, scientists, and drug development professionals. The absence of quantitative biological data, detailed experimental protocols, and information on its mechanism of action currently limits its practical application in drug discovery and development.

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